

Infrared Spectroscopy of 2-Fluoropyridine-4-carboxamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Fluoropyridine-4-carboxamide

CAS No.: 369-01-7

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Introduction: Unveiling Molecular Structure Through Vibrational Spectroscopy

In the landscape of modern pharmaceutical and materials science research, the precise characterization of novel chemical entities is paramount. **2-Fluoropyridine-4-carboxamide**, a molecule featuring a fluorinated pyridine ring and a primary amide functional group, presents a unique spectroscopic profile that is instrumental in its identification and quality assessment. Fourier-Transform Infrared (FTIR) spectroscopy emerges as a powerful, non-destructive analytical technique for this purpose, providing invaluable insights into the molecule's vibrational modes.^[1] This guide offers an in-depth exploration of the principles and practical application of FTIR spectroscopy for the analysis of **2-Fluoropyridine-4-carboxamide**, designed for researchers, scientists, and drug development professionals.

The core principle of FTIR spectroscopy lies in the absorption of infrared radiation by a molecule, which excites specific vibrational transitions within its chemical bonds.^[1] For **2-Fluoropyridine-4-carboxamide**, this technique allows for the unequivocal confirmation of its key functional groups: the pyridine ring, the primary amide, and the carbon-fluorine bond. Each of these moieties exhibits characteristic absorption bands in the infrared spectrum, which, when

analyzed collectively, provide a unique molecular fingerprint. This guide will detail the experimental protocol for acquiring a high-quality FTIR spectrum of this solid compound, provide a thorough interpretation of the spectral features with reference to established spectroscopic data, and present this information in a clear and accessible format.

Experimental Protocol: A Self-Validating Approach to Spectral Acquisition

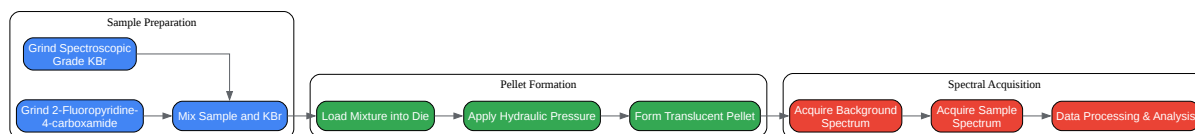
The acquisition of a reliable FTIR spectrum is contingent upon meticulous sample preparation and instrument operation. For a solid sample such as **2-Fluoropyridine-4-carboxamide**, the Potassium Bromide (KBr) pellet method is a widely accepted and robust technique.^[2]

Step-by-Step Methodology for KBr Pellet Preparation

- Sample and KBr Preparation:
 - Gently grind approximately 1-2 mg of high-purity **2-Fluoropyridine-4-carboxamide** into a fine powder using an agate mortar and pestle. This minimizes light scattering and ensures a homogenous sample dispersion.^[2]
 - In a separate, dry agate mortar, thoroughly grind approximately 100-200 mg of spectroscopic grade KBr powder. KBr is utilized as it is transparent in the mid-infrared region.^[2]
 - Transfer the ground **2-Fluoropyridine-4-carboxamide** to the mortar containing the KBr and mix intimately. The goal is to achieve a uniform dispersion of the analyte within the KBr matrix.
- Pellet Formation:
 - Assemble a clean and dry pellet die.
 - Carefully transfer the **2-Fluoropyridine-4-carboxamide**/KBr mixture into the die.
 - Place the die into a hydraulic press and apply pressure to form a translucent, cohesive pellet.^{[2][3]} The transparency of the pellet is a critical indicator of proper preparation and will result in a high-quality spectrum.

- Spectral Acquisition:
 - Carefully remove the KBr pellet from the die and place it in the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment to account for atmospheric water and carbon dioxide.
 - Acquire the sample spectrum by co-adding a sufficient number of scans to achieve an adequate signal-to-noise ratio.

Experimental Workflow Diagram



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Caption: Workflow for FTIR analysis of **2-Fluoropyridine-4-carboxamide** via the KBr pellet method.

Spectral Interpretation: Correlating Vibrational Modes with Molecular Structure

The infrared spectrum of **2-Fluoropyridine-4-carboxamide** is a composite of the vibrational modes of its constituent functional groups. A systematic analysis of the spectrum allows for the confirmation of its molecular identity. The following sections detail the expected absorption bands and their assignments.

The Amide Functional Group: A Rich Source of Spectroscopic Information

The primary amide group ($-\text{CONH}_2$) gives rise to several characteristic and prominent absorption bands.^{[4][5]}

- **N-H Stretching Vibrations:** Due to the presence of the $-\text{NH}_2$ group, primary amides exhibit two distinct N-H stretching bands in the region of $3170\text{--}3370\text{ cm}^{-1}$.^[4] These correspond to the asymmetric and symmetric stretching modes. The presence of this doublet is a definitive indicator of a primary amide.^[4] In the solid state, hydrogen bonding will typically shift these bands to lower wavenumbers, appearing around 3350 and 3180 cm^{-1} .^[5]
- **C=O Stretching (Amide I Band):** The carbonyl (C=O) stretching vibration in amides, known as the Amide I band, is one of the most intense absorptions in the IR spectrum.^[5] For primary amides in the solid state, this band is typically observed around 1650 cm^{-1} .^[5] Resonance delocalization of the nitrogen lone pair electrons with the carbonyl group lowers the C=O bond order, resulting in a lower stretching frequency compared to ketones.
- **N-H Bending (Amide II Band):** The N-H in-plane bending vibration, or Amide II band, is another characteristic absorption for primary amides. In solid samples, this band is found in the $1620\text{--}1655\text{ cm}^{-1}$ region and may sometimes overlap with the Amide I band.^[5]
- **C-N Stretching Vibrations:** The stretching of the carbon-nitrogen single bond in primary amides typically appears near 1400 cm^{-1} .^[5]

The 2-Fluoropyridine Moiety: Aromatic and C-F Vibrations

The substituted pyridine ring also contributes a series of characteristic absorption bands to the spectrum.

- **Aromatic C-H Stretching:** The stretching vibrations of the C-H bonds on the pyridine ring are expected to appear just above 3000 cm^{-1} , typically in the $3005\text{--}3090\text{ cm}^{-1}$ range.
- **Pyridine Ring Vibrations:** The stretching vibrations of the C=C and C=N bonds within the aromatic ring give rise to a series of bands, often of variable intensity, in the $1450\text{--}1639\text{ cm}^{-1}$

region.

- Carbon-Fluorine (C-F) Stretching: The C-F stretching vibration is typically a strong absorption. For monofluorinated aromatic compounds, this band is generally observed in the 1000-1110 cm^{-1} range. The high electronegativity of fluorine results in a highly polar C-F bond, leading to a strong IR absorption.

Data Presentation: Summary of Characteristic Vibrational Frequencies

The following table summarizes the expected key vibrational frequencies for **2-Fluoropyridine-4-carboxamide**.

Vibrational Mode	Functional Group	Expected Wavenumber (cm^{-1})	Intensity
Asymmetric & Symmetric N-H Stretch	Primary Amide	3170 - 3370	Medium
Aromatic C-H Stretch	Pyridine Ring	3005 - 3090	Medium to Weak
C=O Stretch (Amide I)	Primary Amide	~1650	Strong
N-H Bend (Amide II)	Primary Amide	1620 - 1655	Medium to Strong
C=C and C=N Ring Stretch	Pyridine Ring	1450 - 1639	Medium to Strong
C-N Stretch	Primary Amide	~1400	Medium
C-F Stretch	Fluoroaromatic	1000 - 1110	Strong

Conclusion: A Powerful Tool for Structural Elucidation

FTIR spectroscopy provides a rapid, reliable, and information-rich method for the structural characterization of **2-Fluoropyridine-4-carboxamide**. By carefully following the outlined experimental protocol and applying the principles of spectral interpretation detailed in this

guide, researchers can confidently verify the synthesis and purity of this important chemical entity. The unique combination of absorption bands arising from the primary amide and the 2-fluoropyridine moieties serves as a robust spectroscopic signature, making FTIR an indispensable tool in both academic research and industrial drug development.

References

- Smith, B. C. (2020). Organic Nitrogen Compounds, VII: Amides—The Rest of the Story. Spectroscopy, 35(1), 22-26. [\[Link\]](#)
- Mandal, K. K. (n.d.). INFRARED SPECTROSCOPY (PART-6, PPT-12). Absorptions of Amides (R-CO-NH₂). St.
- Mason, J. (1959). The Infrared Spectra of Amides. Part 1. The Stretching Vibrations of Primary Carboxamides. Journal of the Chemical Society, 3619-3627. [\[Link\]](#)
- Khan, G. M. (2023, March 16). FTIR-25 || FTIR spectra of amides || Primary & Secondary amide || FTIR spectroscopy || Lactam [Video]. YouTube. [\[Link\]](#)
- Wikipedia. (2023, December 1). Carbon–fluorine bond. [\[Link\]](#)
- Drawell. (n.d.). Sample Preparation for FTIR Analysis - Sample Types and Prepare Methods. [\[Link\]](#)
- Chemistry LibreTexts. (2020, April 24). 10.7: Functional Groups and IR Tables. [\[Link\]](#)
- ResearchGate. (2014, January 26). What does a "Pyridine- FTIR analysis" can tell me?[[Link\]](#)
- PubChemLite. (2026). **2-fluoropyridine-4-carboxamide** (C₆H₅FN₂O). University of Luxembourg. [\[Link\]](#)
- Chemistry LibreTexts. (2021, December 15). 6.3: IR Spectrum and Characteristic Absorption Bands. [\[Link\]](#)
- University of California, Los Angeles. (n.d.). IR: amines. [\[Link\]](#)
- Chemistry Channel. (2013, January 10). FTIR Spectroscopy (Solid Sample Analysis) [Video]. YouTube. [\[Link\]](#)

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Sources

- 1. 2-Fluoropyridine | C₅H₄FN | CID 9746 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CN112552233A - Synthetic method of 2-amino-4-fluoropyridine - Google Patents [patents.google.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 5-fluoropyridine-2-carboxylic Acid | C₆H₄FNO₂ | CID 2762876 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. PubChemLite - 2-fluoropyridine-4-carboxamide (C₆H₅FN₂O) [pubchemlite.lcsb.uni.lu]
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